

A Comparative Analysis of 8-PhenylOctan-1-ol and Other Prominent Fragrance Alcohols

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Compound of Interest

Compound Name: **8-PhenylOctan-1-ol**

Cat. No.: **B078733**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance and physicochemical properties of **8-PhenylOctan-1-ol** against other widely used fragrance alcohols: Benzyl Alcohol, Phenylethyl Alcohol, Geraniol, and Linalool. The information presented is supported by available experimental data and detailed methodologies to assist in research and development.

Introduction to Fragrance Alcohols

Fragrance alcohols are a class of organic compounds containing a hydroxyl (-OH) group, which contribute significantly to the scent profile of a wide array of products, from fine perfumes to personal care items. Their functions extend beyond providing aroma; they can act as solvents, fixatives, and modifiers of a fragrance's overall character and performance. This guide focuses on **8-PhenylOctan-1-ol**, a synthetic fragrance ingredient with a pleasant floral odor, and compares it with other key fragrance alcohols to provide a comprehensive overview for scientific application.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The physical and chemical properties of fragrance alcohols are crucial determinants of their behavior in a formulation, affecting their volatility, solubility, and stability. A comparison of these properties is essential for formulators to predict how a fragrance will perform.

Property	8- Phenylocta- n-1-ol	Benzyl Alcohol	Phenylethyl Alcohol	Geraniol	Linalool
Chemical Formula	C ₁₄ H ₂₂ O	C ₇ H ₈ O	C ₈ H ₁₀ O	C ₁₀ H ₁₈ O	C ₁₀ H ₁₈ O
Molecular Weight (g/mol)	206.32[1][2]	108.14	122.16	154.25[3]	154.25[4][5]
Boiling Point (°C)	126-128 (at 0.2 mmHg)[2] [6]	205.3	219-221	229-230[7]	198-199[4]
Density (g/mL at 20°C)	0.942[2][6]	~1.04	1.020	0.879	0.858-0.868
Flash Point (°C)	125-127 (at 0.2 mmHg)[2]	93-100.4	102	108-113	71-81
Vapor Pressure (mmHg at 25°C)	Not Available	0.1	0.09	0.0174	0.225
Solubility in Water	Not miscible or difficult to mix[2][6]	Slightly soluble (4 g/100 mL)[3]	Slightly soluble (2 mL/100 mL)	Low solubility (100 mg/L)[3]	1.589 g/L[4]
Odor Description	Pleasant floral[1]	Mild, pleasant aromatic[3]	Floral, rose-like[8][9]	Sweet, floral, rose-like[3][7]	Floral, with a touch of spiciness[4]

Note: Quantitative experimental data for the odor threshold, substantivity, and volatility of **8-Phenyloctan-1-ol** are not readily available in publicly accessible literature.

Olfactory Performance

The olfactory performance of a fragrance alcohol is a critical aspect of its utility. This is primarily assessed by its odor threshold, which is the lowest concentration of a compound that is perceivable by the human sense of smell, and its substantivity, which refers to the longevity of the fragrance on a substrate.

Fragrance Alcohol	Odor Threshold (in air)	Substantivity (Longevity)
8-Phenoctan-1-ol	Data not available	Data not available
Benzyl Alcohol	5.5 ppm	Low volatility suggests moderate substantivity.
Phenylethyl Alcohol	~0.044 ppm (in liquid paraffin)	Moderate
Geraniol	4 - 75 ppb[3]	Moderate
Linalool	(S)-(+): 7.4 ppb, (R)-(-): 0.8 ppb[4]	12-16 hours at 100%[10][11]

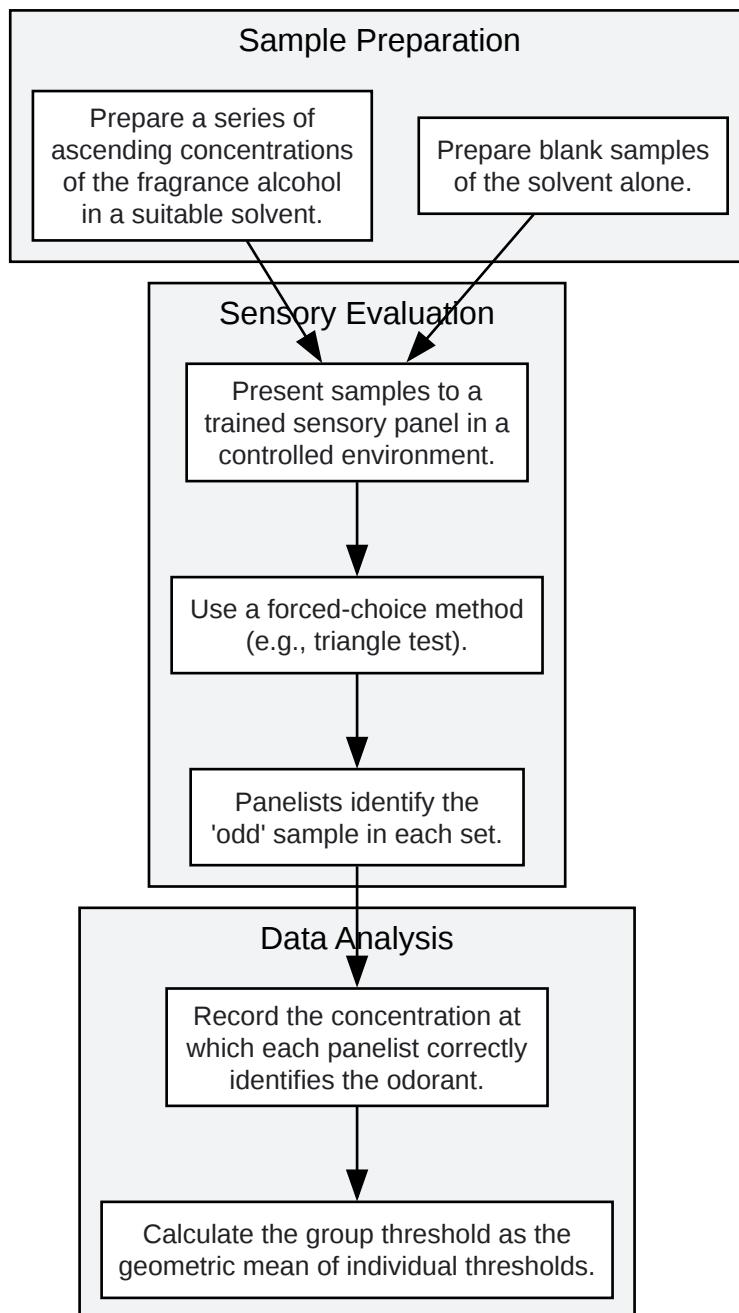
Experimental Protocols

To ensure objective and reproducible comparisons of fragrance performance, standardized experimental protocols are essential. Below are detailed methodologies for key experiments.

Experimental Workflow for Odor Threshold Determination

This workflow is based on the principles outlined in standard practices such as ASTM E679.

Workflow for Odor Threshold Determination

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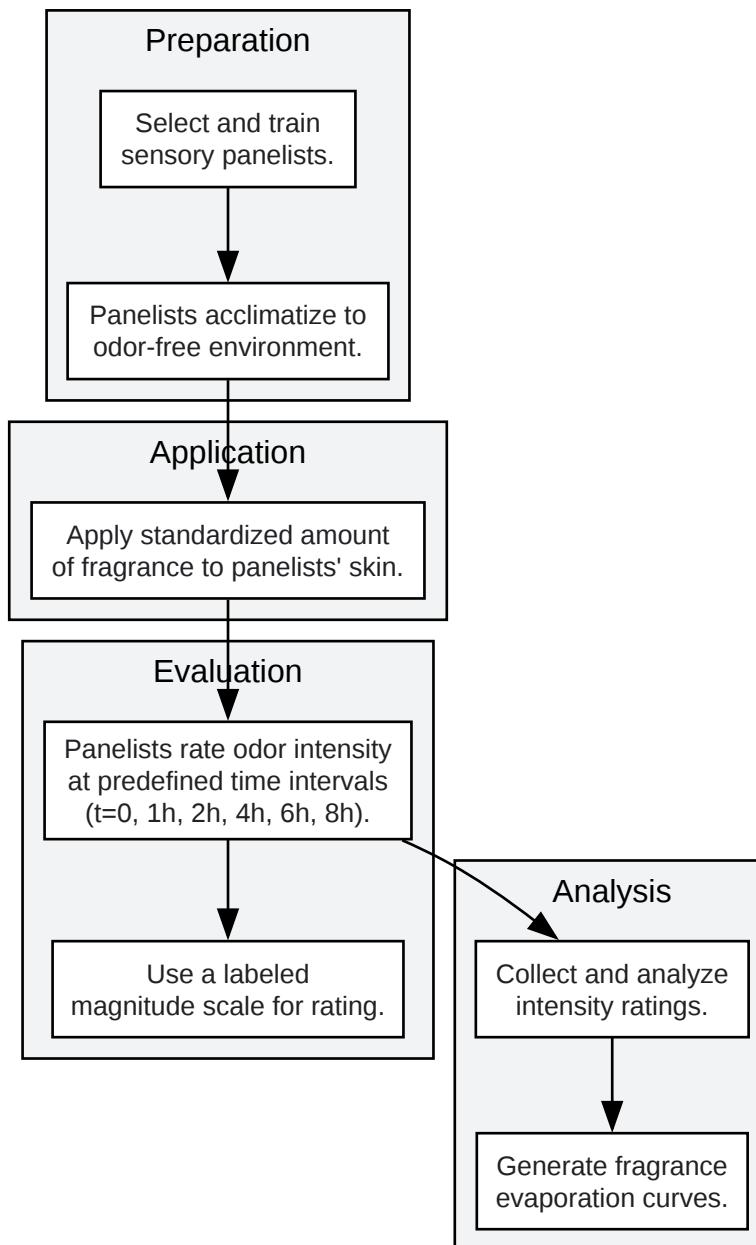
Caption: A simplified workflow for determining the odor detection threshold of a fragrance compound.

Experimental Protocol for Fragrance Substantivity Evaluation (on Skin)

This protocol outlines a sensory evaluation method for assessing the longevity of a fragrance on the skin.[\[12\]](#)[\[13\]](#)

- Panelist Selection: Recruit a panel of trained sensory assessors with normal olfactory acuity.
- Product Application:
 - Panelists should avoid using any scented products for at least 24 hours prior to the test.
 - Apply a standardized amount (e.g., 0.1 mL) of the fragrance solution to a designated area on the panelists' forearms.[\[12\]](#)
- Evaluation:
 - Evaluations are conducted in a well-ventilated, odor-free room.
 - Panelists assess the fragrance intensity at specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours) after application.[\[12\]](#)[\[13\]](#)
 - Intensity is rated on a labeled magnitude scale (e.g., from "no scent" to "very strong scent").
- Data Analysis: The mean intensity ratings at each time point are calculated to generate a fragrance evaporation curve, which represents the substantivity.

Workflow for Fragrance Substantivity Evaluation

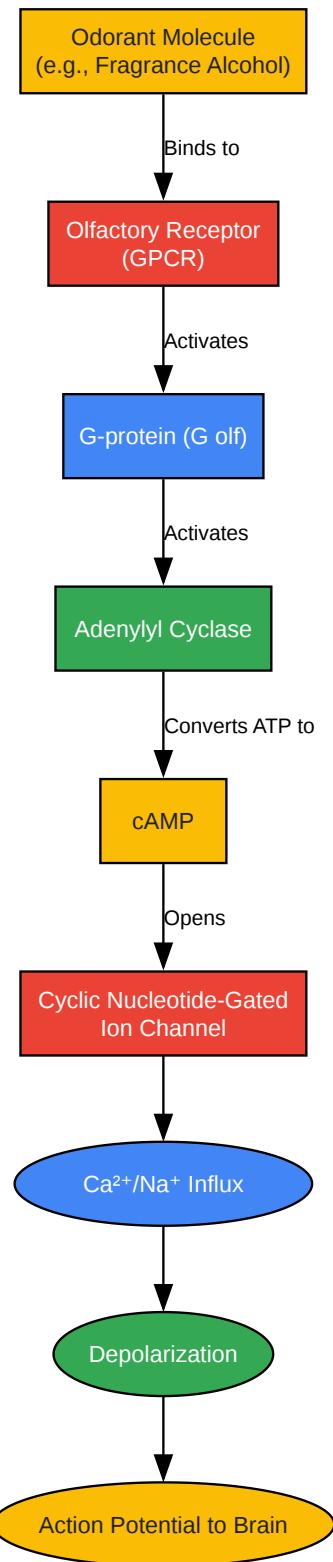
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Caption: A workflow illustrating the sensory evaluation of fragrance substantivity on skin.

Olfactory Signal Transduction Pathway

The perception of fragrance molecules is initiated by their interaction with olfactory receptors in the nasal cavity, triggering a complex signaling cascade that results in the perception of smell.

Olfactory Signal Transduction Pathway

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Caption: The signal transduction pathway for the sense of smell.

Conclusion

This comparative guide highlights the key properties of **8-Phenylloctan-1-ol** in the context of other well-established fragrance alcohols. While **8-Phenylloctan-1-ol** is noted for its pleasant floral scent, a significant gap exists in the publicly available quantitative data regarding its olfactory performance, such as odor threshold and substantivity. In contrast, alcohols like Benzyl Alcohol, Phenylethyl Alcohol, Geraniol, and Linalool are well-characterized, providing a solid basis for comparison. The provided experimental protocols offer a framework for generating the necessary data to fully characterize novel fragrance ingredients like **8-Phenylloctan-1-ol**, enabling a more direct and quantitative comparison with existing alternatives. Further research to determine these key performance indicators for **8-Phenylloctan-1-ol** is warranted to fully understand its potential and optimize its application in the fragrance industry.

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References

- 1. Buy 8-Phenylloctan-1-ol | 10472-97-6 [smolecule.com]
- 2. 8-PHENYL-1-OCTANOL | 10472-97-6 [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- 5. umbrex.com [umbrex.com]
- 6. 8-PHENYL-1-OCTANOL Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. fishersci.com [fishersci.com]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. (R)-1-phenyl propyl alcohol, 1565-74-8 [thegoodsentscompany.com]
- 10. cti-cert.com [cti-cert.com]
- 11. Phenylethyl Alcohol [webbook.nist.gov]

- 12. How to Test the Longevity of Perfume | NIKOO Chemical [nikoochem.com]
- 13. zurkoresearch.com [zurkoresearch.com]
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